

Olfactory Threshold of 5-Propylthiazole in Water: A Technical Guide

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Compound of Interest

Compound Name: 5-Propylthiazole

Cat. No.: B15344472

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This technical guide provides a comprehensive overview of the olfactory threshold of **5-Propylthiazole** in water. Due to the limited availability of direct olfactory threshold data for **5-Propylthiazole**, this document presents a compilation of olfactory and flavor threshold data for structurally related thiazole compounds. Furthermore, it details standardized experimental protocols for determining olfactory thresholds in aqueous solutions and illustrates the general olfactory signaling pathway.

Data on Olfactory and Flavor Thresholds of Thiazole Derivatives

While a specific olfactory threshold for **5-Propylthiazole** in water is not readily available in published literature, the following table summarizes the olfactory and flavor thresholds of several structurally related thiazole compounds. This data provides a valuable reference for understanding the sensory impact of this class of compounds.

Compound	Threshold Type	Medium	Threshold Value	Reference(s)
4-Butyl-5-propylthiazole	Flavor	Water	0.003 ppb	[cite: 2 (from previous step)]
2-Acetylthiazole	Flavor	Water	10 ppb	[1]
Benzothiazole	Odor	Water	80 ppb	[1]
2-Mercaptobenzothiazole	Odor	Water	1,760 ppb (1.76 ppm)	[2]
2-Isobutylthiazole	Odor	Water	2-3.5 ppb	

Experimental Protocols for Olfactory Threshold Determination in Water

The determination of the olfactory threshold of a compound in water is a critical aspect of sensory science. Standardized methods are employed to ensure the reliability and reproducibility of the results. The following is a synthesized protocol based on established methods such as ASTM D1292 and Standard Methods 2150 B. [cite: 1 (from previous step), 3 (from previous step)]

Panelist Selection and Training

- **Selection Criteria:** A panel of at least five to ten individuals should be selected. [cite: 3 (from previous step)] Panelists should be non-smokers, free from colds or allergies, and should not have recently consumed items with strong flavors or odors (e.g., coffee, chewing gum).
- **Training:** Panelists should be trained to recognize and describe different types of odors. Their sensitivity to a standard odorant should be tested to ensure they are within a normal range.

Preparation of Odor-Free Water

Odor-free water is essential for the preparation of dilutions. It can be prepared by passing distilled or deionized water through a bed of activated carbon. The quality of the odor-free

water should be verified by the sensory panel before use.

Sample Preparation and Dilution Series

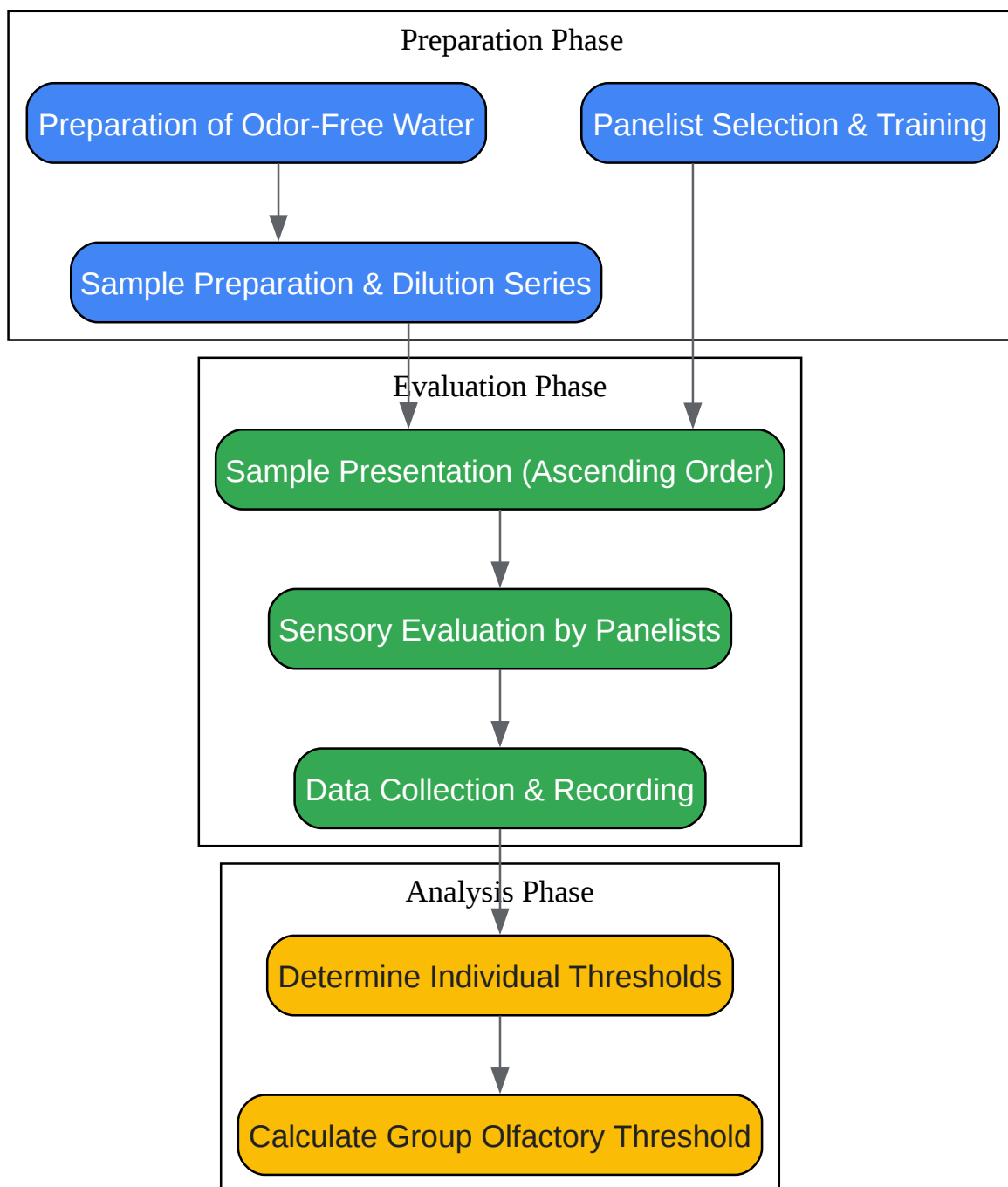
- **Stock Solution:** Prepare a stock solution of **5-Propylthiazole** in a suitable solvent (e.g., ethanol) at a known concentration.
- **Aqueous Stock Solution:** Prepare an aqueous stock solution by diluting the primary stock solution with odor-free water. The concentration of the solvent should be kept below its own odor threshold.
- **Dilution Series:** Create a series of dilutions from the aqueous stock solution using odor-free water. The dilution factor should be consistent (e.g., a geometric progression with a factor of 2 or 3). The series should span a range from a concentration that is clearly perceptible to one that is expected to be below the threshold.

Sensory Evaluation Procedure (Ascending Concentration Series)

- **Presentation:** Present the samples to the panelists in identical, odor-free glass flasks with ground-glass stoppers. The flasks should be coded with random numbers. A flask containing only odor-free water should be included as a blank.
- **Evaluation:** Panelists should shake the flask, remove the stopper, and sniff the contents. They should then indicate whether they can detect an odor different from the blank.
- **Ascending Order:** The samples are presented in order of increasing concentration.
- **Threshold Determination:** The individual threshold for each panelist is the lowest concentration at which the odor is reliably detected. The group's olfactory threshold is typically calculated as the geometric mean of the individual thresholds.

Visualizations

Experimental Workflow for Olfactory Threshold Determination



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Caption: Experimental workflow for determining the olfactory threshold in water.

Generalized Olfactory Signaling Pathway



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Caption: Generalized signaling pathway for odorant detection.

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References

- 1. Odor Detection Thresholds & References [leffingwell.com]
- 2. Aqueous odor thresholds of organic pollutants in industrial effluents [agris.fao.org]
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